

An In-depth Technical Guide on the Solubility Profile of 4-Methoxycyclohexanecarboxylic Acid

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Compound of Interest

Compound Name: 4-Methoxycyclohexanecarboxylic acid

Cat. No.: B153624

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the available solubility data for **4-Methoxycyclohexanecarboxylic acid**. Due to the limited availability of direct quantitative solubility data for this specific compound in publicly accessible literature, this document also presents solubility information for structurally related analogs, namely Cyclohexanecarboxylic acid and 4-(Methoxycarbonyl)cyclohexane-1-carboxylic acid, to offer a comparative physicochemical context. Furthermore, a detailed, generalized experimental protocol for determining the solubility of carboxylic acids is provided to guide researchers in establishing the solubility profile of **4-Methoxycyclohexanecarboxylic acid** in various solvents. This guide aims to be a valuable resource for professionals in drug development and chemical research by consolidating the known information and providing practical methodologies for further investigation.

Introduction

4-Methoxycyclohexanecarboxylic acid is a substituted cycloalkane carboxylic acid with potential applications in medicinal chemistry and as a building block in organic synthesis. A thorough understanding of its solubility profile is paramount for its effective use in drug formulation, reaction chemistry, and purification processes. Solubility dictates the bioavailability of active pharmaceutical ingredients (APIs) and influences critical process parameters such as

reaction kinetics, crystallization, and chromatography. This document serves to collate the existing data on the solubility of **4-Methoxycyclohexanecarboxylic acid** and to provide standardized methods for its experimental determination.

Physicochemical Properties of 4-Methoxycyclohexanecarboxylic Acid

While specific solubility data is scarce, some fundamental physicochemical properties of **4-Methoxycyclohexanecarboxylic acid** have been reported.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₄ O ₃	--INVALID-LINK--
Molecular Weight	158.19 g/mol	--INVALID-LINK--
Melting Point	55.5-58.5 °C	--INVALID-LINK--
Boiling Point	150-165 °C (at 25 Torr)	--INVALID-LINK--
Appearance	Liquid	--INVALID-LINK--
Refractive Index	n _{20/D} 1.4687 (lit.)	--INVALID-LINK--

Solubility Profile of 4-Methoxycyclohexanecarboxylic Acid and Analogs

Direct quantitative solubility data for **4-Methoxycyclohexanecarboxylic acid** in various solvents and at different temperatures is not readily available in the reviewed literature. However, to provide a useful frame of reference, the solubility data for structurally similar compounds are presented below.

Cyclohexanecarboxylic Acid

Cyclohexanecarboxylic acid, the parent compound lacking the methoxy group, exhibits limited solubility in water.

Solvent	Temperature (°C)	Solubility	Reference
Water	15	0.201 g / 100 g	--INVALID-LINK--
Water	25	4.6 mg/mL	--INVALID-LINK--
Acetone	40	18 wt. %	--INVALID-LINK--
Organic Solvents	-	Soluble (qualitative)	--INVALID-LINK--

4-(Methoxycarbonyl)cyclohexane-1-carboxylic acid

This related compound, which features a methyl ester group, is reported to be slightly soluble in water.

Solvent	Temperature (°C)	Solubility	Reference
Water	25	11 g/L	--INVALID-LINK--

The presence of the polar methoxy group in **4-Methoxycyclohexanecarboxylic acid** is expected to influence its solubility profile compared to the unsubstituted Cyclohexanecarboxylic acid, potentially increasing its polarity and affecting its solubility in polar solvents.

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of a carboxylic acid like **4-Methoxycyclohexanecarboxylic acid**. This method is based on the isothermal equilibrium shake-flask method, a widely accepted technique for solubility measurement.

Materials and Equipment

- **4-Methoxycyclohexanecarboxylic acid** (high purity)
- Selected solvents (e.g., water, ethanol, methanol, acetone, ethyl acetate, dimethyl sulfoxide)
- Analytical balance (± 0.1 mg)
- Thermostatic shaker bath or incubator

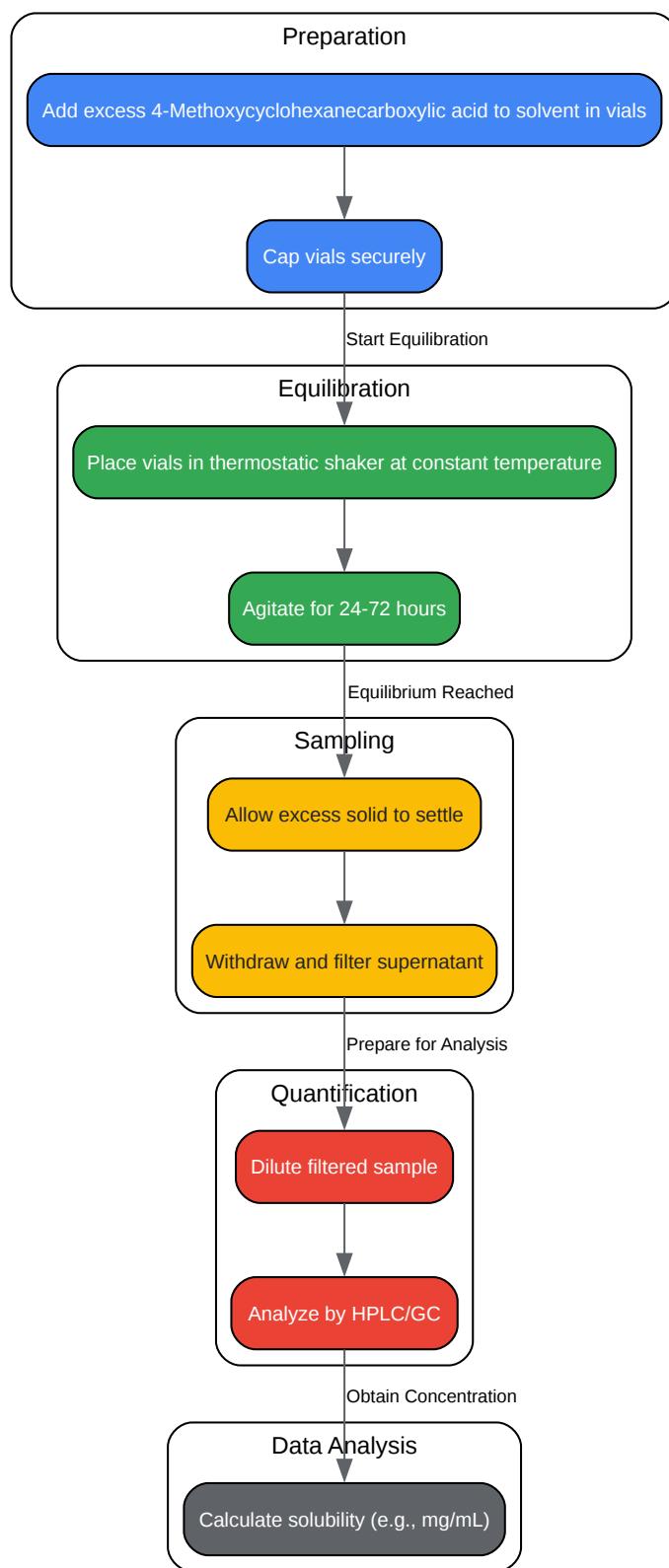
- Vials with screw caps
- Syringe filters (e.g., 0.45 µm PTFE or nylon)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or Gas Chromatography (GC) system
- Volumetric flasks and pipettes

Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **4-Methoxycyclohexanecarboxylic acid** to a series of vials, each containing a known volume of a specific solvent. The excess solid is crucial to ensure that equilibrium with the saturated solution is achieved.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatic shaker bath set to the desired temperature (e.g., 25 °C, 37 °C).
 - Agitate the vials for a predetermined period (e.g., 24-72 hours) to ensure that equilibrium is reached. The time required for equilibration should be determined empirically by taking measurements at different time points until the concentration of the solute in the supernatant remains constant.
- Sample Collection and Preparation:
 - Once equilibrium is established, allow the vials to stand undisturbed in the thermostatic bath for a sufficient time (e.g., 2-4 hours) to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the supernatant through a syringe filter into a clean, pre-weighed vial to remove any undissolved solid particles.

- Quantification:
 - Accurately weigh the vial containing the filtered saturated solution.
 - Dilute a known aliquot of the saturated solution with a suitable solvent to a concentration within the linear range of the analytical method (e.g., HPLC or GC).
 - Analyze the diluted sample using a validated analytical method to determine the concentration of **4-Methoxycyclohexanecarboxylic acid**.
- Data Analysis:
 - Calculate the solubility of **4-Methoxycyclohexanecarboxylic acid** in the respective solvent at the specified temperature. The solubility can be expressed in various units, such as mg/mL, g/L, or mol/L.

Experimental Workflow Diagram



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Caption: Workflow for Experimental Solubility Determination.

Signaling Pathways and Logical Relationships

A comprehensive search of scientific literature and databases did not yield any specific information regarding the involvement of **4-Methoxycyclohexanecarboxylic acid** in defined signaling pathways or established experimental workflows within a biological context. Therefore, the creation of diagrams illustrating such relationships is not possible at this time. Research in this area is encouraged to elucidate the potential biological activities and mechanisms of action of this compound.

Conclusion

This technical guide has summarized the currently available, though limited, information on the solubility of **4-Methoxycyclohexanecarboxylic acid**. To address the data gap, a detailed experimental protocol for determining its solubility profile has been provided. The solubility data of related compounds, Cyclohexanecarboxylic acid and 4-(Methoxycarbonyl)cyclohexane-1-carboxylic acid, have been included to offer a preliminary assessment of its likely physicochemical behavior. Further experimental investigation is necessary to fully characterize the solubility of **4-Methoxycyclohexanecarboxylic acid**, which will be critical for its successful application in research and development.

- To cite this document: BenchChem. [An In-depth Technical Guide on the Solubility Profile of 4-Methoxycyclohexanecarboxylic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b153624#4-methoxycyclohexanecarboxylic-acid-solubility-profile\]](https://www.benchchem.com/product/b153624#4-methoxycyclohexanecarboxylic-acid-solubility-profile)

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